

PhosTAC7: Application Notes and Protocols for Targeted Dephosphorylation in Cell Culture

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Compound of Interest

Compound Name: *PhosTAC7*

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Abstract

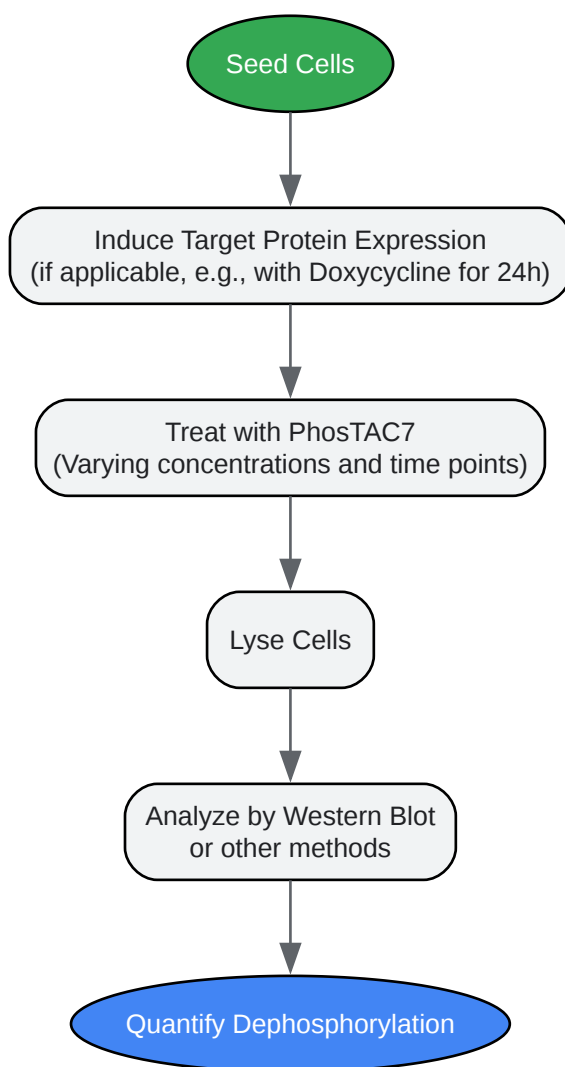
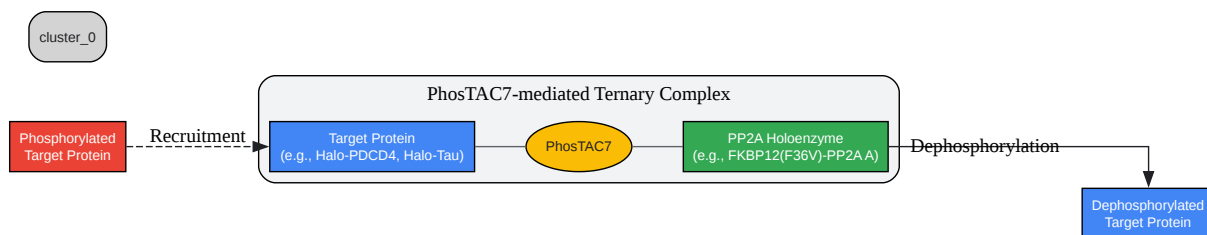
This document provides a comprehensive guide to utilizing **PhosTAC7**, a novel Phosphorylation Targeting Chimera (PhosTAC), for the targeted dephosphorylation of specific cellular proteins. **PhosTAC7** operates by recruiting the serine/threonine protein phosphatase 2A (PP2A) to proteins of interest, thereby enabling precise modulation of their phosphorylation status.[1][2] This technology holds significant promise for research in areas such as oncology and neurodegenerative diseases.[1] These notes detail the mechanism of action of **PhosTAC7**, experimental protocols for its application in cell culture, and key quantitative data to guide experimental design.

Introduction to PhosTAC7

PhosTAC7 is a heterobifunctional small molecule designed to induce proximity between PP2A and a target protein, leading to the target's dephosphorylation.[1][2] This approach offers a distinct advantage over global activation or inhibition of phosphatases, allowing for the selective modulation of individual protein functions. **PhosTAC7** has been demonstrated to effectively dephosphorylate programmed cell death protein 4 (PDCD4), Forkhead box protein O3a (FOXO3a), and the microtubule-associated protein tau.

Mechanism of Action

PhosTAC7 facilitates the formation of a stable ternary complex composed of the target protein, **PhosTAC7**, and the PP2A phosphatase. In many experimental systems, the target protein is fused with a HaloTag7, and the PP2A catalytic subunit is engineered with an FKBP12(F36V) fusion protein to enable specific recruitment by the respective ends of the **PhosTAC7** molecule. By bringing the phosphatase into close proximity with its substrate, **PhosTAC7** effectively hijacks the cellular machinery to achieve targeted dephosphorylation.



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